

Essential Safety and Handling Guide for AF-2785 (Akucell® AF 2785)

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **AF-2785**, a commercial grade of Sodium Carboxymethyl Cellulose (CMC) known as Akucell® AF 2785. As an odorless, tasteless powder utilized as a thickener, stabilizer, and water retention aid, proper handling is paramount to ensure a safe laboratory environment.[1]

Personal Protective Equipment (PPE)

When handling **AF-2785**, adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.



Protection Type	Required Equipment	Justification
Respiratory Protection	NIOSH-approved dust mask/respirator	To prevent inhalation of fine dust particles, which may cause respiratory tract irritation.[3]
Eye Protection	Chemical safety goggles	To protect eyes from dust particles that can cause irritation.[3]
Hand Protection	Impervious gloves (e.g., nitrile)	To prevent skin contact with the powder.[3]
Skin and Body Protection	Laboratory coat, overalls, and safety shoes	To minimize skin contact and prevent contamination of personal clothing.[3]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area to control dust.[3]
- Minimize dust generation and accumulation during transfer and mixing operations.[3]
- Dry powders of AF-2785 can accumulate static electricity. Implement grounding and bonding measures, especially in the presence of flammable vapors, to prevent a potential dust explosion hazard.[3]
- Store in original, properly labeled containers in a dry, cool, and well-ventilated area.[3]
- Keep away from incompatible materials and sources of ignition.

Spill Management:

In the event of a spill, isolate the area immediately and restrict access to unauthorized personnel.[3]



- Containment: Stop the leak if it is safe to do so. Prevent the powder from entering waterways, drains, or confined areas. Avoid creating a dust cloud.[3]
- Cleanup: Carefully sweep or vacuum the spilled material.[3]
- Disposal: Place the collected material into suitable, properly labeled containers for disposal in accordance with local, state, and federal regulations.[3]

Disposal:

Dispose of waste and contaminated materials in accordance with all applicable local, state, and federal regulations.

Quantitative Data

The following table summarizes key quantitative data for Akucell® AF 2785.

Property	Value
Chemical Name	Sodium Carboxymethyl Cellulose (CMC)
Physical Form	Powder, Solid[1]
Viscosity (1% solution)	1500 - 2500 mPa.s[2]
Degree of Substitution	0.75 - 0.95[2]
CAS Number	9004-32-4[4]

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **AF-2785** from receipt to disposal.

Caption: Workflow for safe handling of AF-2785.

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